

physical properties of 4-(3-Fluorophenyl)cyclohexanone

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Compound of Interest

Compound Name: 4-(3-Fluorophenyl)cyclohexanone

CAS No.: 40503-87-5

Cat. No.: B1592197

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An In-depth Technical Guide to the Physical Properties of **4-(3-Fluorophenyl)cyclohexanone**

Introduction

4-(3-Fluorophenyl)cyclohexanone is a substituted aromatic ketone of significant interest to the chemical and pharmaceutical industries. As a key intermediate, its utility in the synthesis of novel agrochemicals and active pharmaceutical ingredients (APIs) is well-recognized[1]. The presence of a fluorine atom on the phenyl ring can modulate the compound's electronic properties, lipophilicity, and metabolic stability, making it a valuable building block in drug discovery[1].

A thorough understanding of the physical properties of this compound is a prerequisite for its effective use in research and development. These properties govern critical parameters such as reaction kinetics, purification strategies, formulation, and storage. This guide provides a comprehensive overview of the core physical and chemical characteristics of **4-(3-Fluorophenyl)cyclohexanone**, grounded in available technical data and established scientific principles. It is designed to equip researchers, chemists, and drug development professionals with the foundational knowledge required for its safe and efficient handling and application.

Molecular Identity and Structure

The unambiguous identification of a chemical entity is the cornerstone of scientific research. **4-(3-Fluorophenyl)cyclohexanone** is identified by a unique set of descriptors that define its molecular formula, weight, and topology.

- IUPAC Name: 4-(3-fluorophenyl)cyclohexan-1-one[2][3]
- CAS Number: 40503-87-5[2][3][4][5][6]
- Molecular Formula: C₁₂H₁₃FO[1][2][5]
- Molecular Weight: 192.23 g/mol [2][5][6]
- InChI Key: LIAPPURFKRACQO-UHFFFAOYSA-N[2][3][6]
- Canonical SMILES: C1CC(=O)CCC1C2=CC(=CC=C2)F[2]

Figure 1: 2D Chemical Structure of **4-(3-Fluorophenyl)cyclohexanone**.

Summary of Physical Properties

The following table consolidates the key physical properties of **4-(3-Fluorophenyl)cyclohexanone** for quick reference. These values are essential for designing experiments, performing safety assessments, and developing purification protocols.

Property	Value	Source(s)
Appearance	White to light yellow solid	[4][6]
Molecular Weight	192.23 g/mol	[2][5][6]
Boiling Point	289 °C (at 760 mmHg)	[4][6]
Melting Point	Data not available. The non-fluorinated analog, 4-phenylcyclohexanone, melts at 77-80 °C. The presence of fluorine may alter this value.	
Density	1.121 g/cm ³	[4]
Flash Point	126 °C	[4]

Detailed Physical Characteristics

Appearance, Form, and Solubility

4-(3-Fluorophenyl)cyclohexanone is typically supplied as a white to light-yellow crystalline solid at room temperature[4][6]. The color may depend on the purity of the substance, with higher purity samples appearing whiter.

While specific quantitative solubility data is not widely published, its molecular structure provides insight into its expected behavior. The polar ketone group suggests potential solubility in polar organic solvents, while the large, nonpolar phenylcyclohexane backbone indicates good solubility in nonpolar organic solvents. It is expected to be miscible with common solvents like dichloromethane, ethyl acetate, and acetone, but poorly soluble in water, a characteristic typical of similar-sized organic molecules[7].

Thermal Properties

The thermal properties of a compound are critical for understanding its physical stability and for planning thermal processes like distillation or melt reactions.

- **Boiling Point:** The experimentally determined boiling point is 289 °C at atmospheric pressure (760 mmHg)[4][6]. This relatively high boiling point is consistent with its molecular weight and

the presence of a polar ketone functional group, which increases intermolecular dipole-dipole interactions.

- **Melting Point:** An experimentally determined melting point for this specific compound is not readily available in peer-reviewed literature. For reference, the closely related analog 4-phenylcyclohexanone has a melting range of 77-80 °C. The substitution of a hydrogen atom with a fluorine atom can influence the crystal lattice packing and intermolecular forces, which may lead to a different melting point for **4-(3-Fluorophenyl)cyclohexanone**. Direct experimental determination is required for an accurate value.

Projected Spectroscopic Profile

Spectroscopic analysis is indispensable for structure verification and purity assessment. While specific spectra for **4-(3-Fluorophenyl)cyclohexanone** are not publicly cataloged, its structure allows for a reliable projection of its key spectral features based on established principles of NMR and IR spectroscopy.

Infrared (IR) Spectroscopy

The IR spectrum is dominated by vibrations of its key functional groups.

- **C=O Stretch:** A strong, sharp absorption band is expected in the region of 1705-1725 cm^{-1} , which is highly characteristic of a saturated cyclic ketone[8]. The exact position can be influenced by the electronegativity of the nearby phenyl group.
- **Aromatic C-H Stretch:** Look for one or more sharp, medium-intensity peaks just above 3000 cm^{-1} (typically 3010-3100 cm^{-1})[9].
- **Aliphatic C-H Stretch:** Strong, sharp bands are expected just below 3000 cm^{-1} (typically 2850-2960 cm^{-1}) from the C-H bonds of the cyclohexanone ring.
- **C-F Stretch:** A strong band corresponding to the carbon-fluorine stretch is anticipated in the 1100-1250 cm^{-1} region.
- **Aromatic C=C Bends:** Medium to weak absorptions in the 1450-1600 cm^{-1} region are characteristic of the phenyl ring[9].

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR: The proton NMR spectrum will show distinct signals for the aromatic and aliphatic protons.

- **Aromatic Protons (Ar-H):** Four protons on the fluorophenyl ring will appear in the downfield region, likely between δ 6.9-7.4 ppm. Due to the meta-substitution pattern and coupling to both neighboring protons and the fluorine atom, these signals will present as complex multiplets.
- **Aliphatic Protons (Cyclohexyl):** The eight protons on the cyclohexanone ring will resonate upfield, expected between δ 1.8-3.2 ppm. The protons alpha to the carbonyl group (positions 2 and 6) will be the most deshielded in this group. The proton at the C4 position (methine proton) will likely appear as a distinct multiplet. The spectrum of the parent cyclohexanone shows signals around δ 2.39 and δ 1.85 ppm[10][11].

^{13}C NMR: The carbon NMR will provide a count of the unique carbon environments.

- **Carbonyl Carbon (C=O):** The ketone carbon is the most deshielded, with a characteristic signal expected far downfield, typically $\delta > 200$ ppm (e.g., the carbonyl in 4-tert-butylcyclohexanone appears at δ 211.6 ppm)[12].
- **Aromatic Carbons:** The six aromatic carbons will appear in the δ 110-165 ppm range. The carbon directly bonded to the fluorine atom will show a large one-bond coupling constant (^1JCF) and a chemical shift significantly influenced by fluorine's electronegativity. The other aromatic carbons will show smaller C-F couplings.
- **Aliphatic Carbons:** The five sp^3 -hybridized carbons of the cyclohexanone ring will be found upfield, likely in the δ 25-50 ppm range[12].

Experimental Methodologies

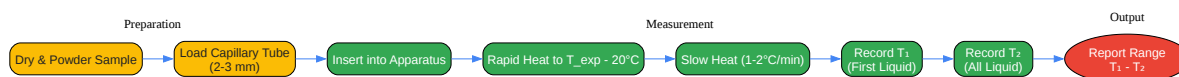
To ensure data integrity, physical properties must be determined using standardized, validated protocols. The following sections describe common methodologies.

Melting Point Determination

Principle: The melting point is the temperature at which a substance transitions from solid to liquid. For a pure crystalline solid, this occurs over a narrow range (typically $<1^{\circ}\text{C}$). This method uses an electrically heated block with a calibrated thermometer.

Protocol:

- **Sample Preparation:** Ensure the **4-(3-Fluorophenyl)cyclohexanone** sample is completely dry and finely powdered.
- **Capillary Loading:** Tap the open end of a capillary tube into the sample powder, forcing a small amount in. Invert the tube and tap the sealed end on a hard surface to pack the sample into the bottom. Repeat until a 2-3 mm column of packed sample is achieved.
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus.
- **Measurement:**
 - Set the apparatus to heat rapidly to about $15\text{-}20^{\circ}\text{C}$ below the expected melting point (use the analog's 77°C as a starting guide).
 - Decrease the heating rate to $1\text{-}2^{\circ}\text{C}$ per minute to ensure thermal equilibrium.
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Record the temperature (T_2) at which the entire sample becomes a clear liquid.
- **Reporting:** The melting point is reported as the range $T_1 - T_2$.



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Figure 2: Workflow for Capillary Melting Point Determination.

Infrared Spectrum Acquisition (ATR Method)

Principle: Attenuated Total Reflectance (ATR) is a common IR sampling technique for solids. An IR beam is directed into a crystal (e.g., diamond) with a high refractive index. The sample is pressed against the crystal, and the beam penetrates a few micrometers into the sample, where absorption occurs at specific frequencies.

Protocol:

- **Instrument Background:** Ensure the ATR crystal is clean by wiping it with a solvent-moistened swab (e.g., isopropanol) and allowing it to dry completely. Run a background scan on the clean, empty crystal. This is critical to subtract the atmospheric (CO_2 , H_2O) and instrument signals.
- **Sample Application:** Place a small amount of the solid **4-(3-Fluorophenyl)cyclohexanone** onto the center of the ATR crystal.
- **Apply Pressure:** Lower the pressure arm of the ATR accessory and apply consistent pressure to ensure firm contact between the sample and the crystal. Insufficient contact is a common cause of poor-quality spectra.
- **Scan Sample:** Acquire the IR spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- **Data Analysis:** The resulting spectrum should be automatically ratioed against the background scan. Identify the key absorption peaks and compare them to the expected values (see Section 5.1).
- **Cleanup:** Retract the pressure arm, and carefully clean the sample off the crystal surface using a suitable solvent.

Handling, Storage, and Safety

Proper handling and storage are paramount for maintaining the integrity of the compound and ensuring laboratory safety.

- Storage: **4-(3-Fluorophenyl)cyclohexanone** should be stored in a tightly sealed container in a dry, well-ventilated place at room temperature[4][6].
- Safety: The compound is classified as harmful and an irritant. The following GHS hazard statements apply:
 - H302: Harmful if swallowed[6].
 - H315: Causes skin irritation[3][6].
 - H319: Causes serious eye irritation[3][6].
 - H335: May cause respiratory irritation[3][6].
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat when handling this substance. Work in a well-ventilated area or a chemical fume hood to avoid inhaling dust or vapors[3].

Conclusion

4-(3-Fluorophenyl)cyclohexanone is a solid crystalline compound with a high boiling point and a well-defined molecular structure. Its physical properties are largely dictated by the interplay between the polar ketone group and the fluorophenylcyclohexane moiety. While key data such as boiling point and density are established, further experimental determination of its melting point and specific solubility in various solvents would be beneficial for the scientific community. The projected spectroscopic profile provided in this guide serves as a robust baseline for researchers to verify the identity and purity of their samples. Adherence to the outlined experimental methodologies and safety protocols will ensure reliable data and safe handling in a laboratory setting.

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